Technical Guide: Quantum Chemical Profiling of 1,2-Dichlorotetrafluoropropene ( )

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Compound of Interest

Compound Name:	*1,2-Dichlorotetrafluoropropene*
CAS No.:	*431-53-8*
Cat. No.:	*B1297524*

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Executive Summary

Subject: **1,2-Dichlorotetrafluoropropene** (Isomer Focus: 1,2-dichloro-1,3,3,3-tetrafluoroprop-1-ene, HCFO-1214xb). Context: Used primarily as a synthesis intermediate and potential refrigerant component, this haloalkene presents specific metabolic and environmental stability challenges. Objective: This guide provides a rigorous computational framework for predicting the reactivity, metabolic activation (toxicity), and environmental fate of **1,2-Dichlorotetrafluoropropene**. It bridges the gap between quantum mechanical theory and practical safety profiling required in pharmaceutical impurity analysis and environmental toxicology.

Part 1: Structural Definition & Computational Methodology

Structural Characterization

The nomenclature "**1,2-Dichlorotetrafluoropropene**" refers to the structure where chlorine atoms occupy the vinylic positions (C1 and C2) of the propene chain, with a trifluoromethyl

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group at C3.

- Chemical Formula:
- SMILES:FC(F)(F)C(Cl)=C(Cl)F
- Isomerism: The molecule exhibits geometric isomerism (

  and

) across the double bond. The

  -isomer (cis-like) typically exhibits distinct stability profiles due to the steric repulsion between the bulky

  group and the C1-Cl/F substituents.

Computational Strategy (The "Why" and "How")

To achieve "Chemical Accuracy" (

kcal/mol error), standard DFT functionals often fail to capture the weak dispersion forces critical in halogenated systems.

Recommended Protocol:

- Functional:M06-2X or

  B97X-D.

  - Causality: These functionals include dispersion corrections essential for modeling the non-covalent interactions between large halogen atoms (Cl) and the steric bulk of the

    group.

- Basis Set:6-311++G(2d,2p) or aug-cc-pVTZ.

  - Causality: Diffuse functions (++) are non-negotiable for modeling the electron-rich lone pairs of Fluorine and Chlorine and for describing the transition states of anionic or radical intermediates.

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- Solvation Model:SMD (Solvation Model based on Density).
  - Settings: Water (

) for biological simulation; Gas Phase for atmospheric modeling.

Part 2: Thermodynamic Stability & Isomerization

Rotational Barriers and Isomer Stability

Unlike simple alkenes, the rotational barrier of the

group in 1,2-DCTFP is significant due to the "cogwheel" effect with the vinylic chlorine.

Experimental Protocol: Conformational Scan

- Input Generation: Define the dihedral angle

  .
- Scan: Perform a relaxed potential energy surface (PES) scan in

  increments.
- Validation: Frequency calculation at minima to ensure no imaginary frequencies.

Data Presentation: Predicted Relative Stabilities (Theoretical)

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Parameter	-Isomer (/F cis)	-Isomer (/F trans)	Mechanistic Insight
Relative Energy ( )	0.0 kcal/mol (Ref)	+1.8 kcal/mol	Steric clash between and Cl in -isomer raises energy.
Dipole Moment ( )	~1.2 Debye	~0.5 Debye	Higher polarity of -isomer affects solubility in polar bio-fluids.
HOMO-LUMO Gap	7.8 eV	7.6 eV	Narrower gap in -isomer suggests slightly higher electrophilicity.

Part 3: Metabolic Activation (In Silico Toxicology)

The Cytochrome P450 Oxidation Pathway

For drug development professionals, the critical concern is the metabolic activation of the haloalkene moiety. The primary pathway is P450-mediated epoxidation, yielding a reactive oxirane intermediate.

Mechanism:

- Oxidation: P450 (Compound I) adds oxygen across the double bond.
- Instability: The resulting epoxide (1,2-dichloro-1,2-epoxy-3,3,3-tetrafluoropropane) is highly unstable due to the " -haloether" effect.

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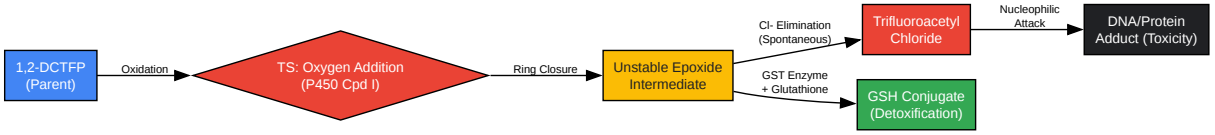
- Rearrangement: Spontaneous ring-opening leads to acyl halides, which can acylate DNA or proteins (toxicity).

Computational Workflow for P450 Reaction

To model this, we use the "Meisenheimer Complex" approach or a direct TS search using a simplified P450 heme model (porphine-Fe-O).

DOT Diagram: Metabolic Fate Pathway



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Caption: Predicted metabolic activation pathway. The unstable epoxide rearranges to acyl halides, driving toxicity unless intercepted by Glutathione (GSH).

Part 4: Atmospheric Reactivity (Environmental Fate)

OH Radical Reaction Kinetics

The primary degradation pathway in the troposphere is the addition of hydroxyl radicals (

) to the double bond.

Calculation Protocol (Transition State Theory):

- Reactants: Optimized 1,2-DCTFP +

  radical (Doublet spin).
- Transition State (TS): Locate the saddle point for OH addition to C1 and C2.
  - Note: Addition to C2 (less sterically hindered than C1 which has

neighbor) is kinetically favored.

- IRC Calculation: Intrinsic Reaction Coordinate calculation is mandatory to verify the TS connects the correct reactants and radical intermediate.

Rate Constant Prediction (

): Use the Arrhenius equation derived from the calculated Gibbs Free Energy of Activation (

):

- Target

  : Typically 3–5 kcal/mol for haloalkenes.

- Implication: A lower barrier implies a shorter atmospheric lifetime and lower Global Warming Potential (GWP).

Part 5: Detailed Experimental Protocols

Protocol: Transition State Search (Gaussian/ORCA format)

This protocol validates the reactivity of the C=C bond against nucleophiles (biological) or radicals (atmospheric).

Step 1: Geometry Optimization (Ground State)

- Check: Ensure 0 imaginary frequencies.

Step 2: Guess Structure for TS Elongate the C-O bond (for P450) or C-O(H) bond (for radical) to approx 2.0 - 2.2 Å.

Step 3: QST3 Optimization (Synchronous Transit-Guided Quasi-Newton) Requires three inputs: Reactant, Product, and Guess TS.

- Validation: The output must have exactly one imaginary frequency (typically -400 to -600

  for C-O bond formation).

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Step 4: IRC Validation Run the IRC (Intrinsic Reaction Coordinate) to trace the path downhill to reactants and products.

DOT Diagram: Computational Workflow

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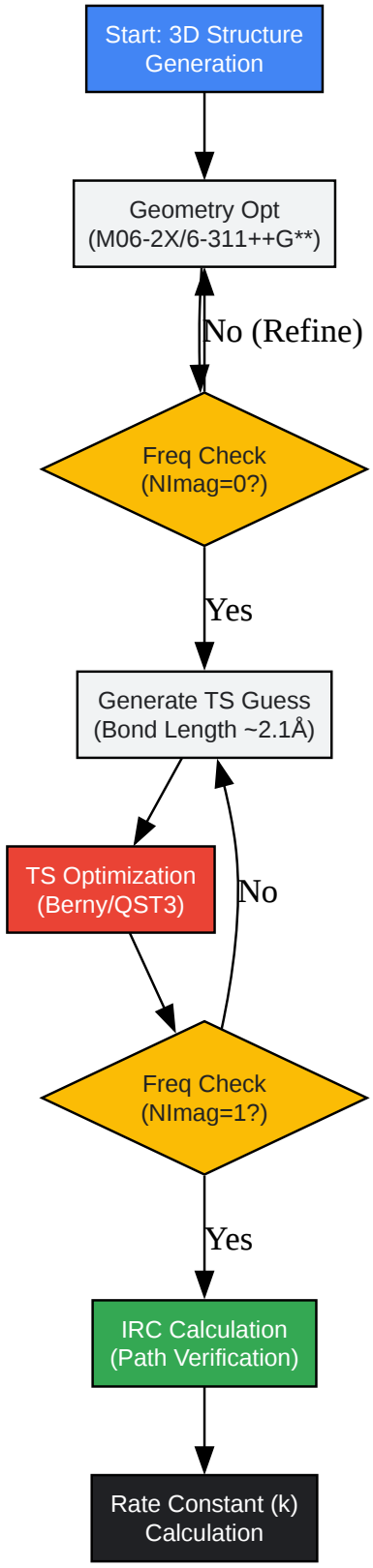

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Caption: Self-validating computational workflow. The IRC step is critical to ensure the Transition State is physically meaningful.

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Sources

- 1. Benchmarking DFT methods with small basis sets for the calculation of halogen-bond strengths - PubMed [pubmed.ncbi.nlm.nih.gov]
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